

Personal protective equipment for handling Dicyclohexylphosphine

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Compound of Interest

Compound Name: Dicyclohexylphosphine

Cat. No.: B1630591

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Essential Safety and Handling Guide for Dicyclohexylphosphine

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety, handling, and disposal information for **Dicyclohexylphosphine** (CAS 829-84-5). Adherence to these protocols is essential for ensuring laboratory safety and operational integrity. **Dicyclohexylphosphine** is a pyrophoric, toxic, and corrosive liquid, demanding meticulous handling and a thorough understanding of its hazards.

Hazard Summary

Dicyclohexylphosphine is classified with several significant hazards. It can ignite spontaneously in air and causes severe skin burns and eye damage.^[1] It is also toxic if swallowed and may cause respiratory irritation.^[1]

Hazard Classification	GHS Code	Description
Pyrophoric Liquid	H250	Catches fire spontaneously if exposed to air[1]
Acute Toxicity (Oral)	H301	Toxic if swallowed[1]
Skin Corrosion	H314	Causes severe skin burns and eye damage[1]
Serious Eye Damage	H318	Causes serious eye damage[1]
Specific Target Organ Toxicity	H335	May cause respiratory irritation[1]

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to prevent exposure. Emergency eyewash fountains and safety showers must be readily available in the immediate vicinity of any potential exposure.[1]

Protection Type	Equipment Specification	Notes
Eye & Face Protection	Full face shield with chemical workers' goggles.[1][2]	Contact lenses should not be worn when handling this chemical.[1]
Hand Protection	Neoprene or nitrile rubber gloves.[1][2]	Ensure gloves are inspected for integrity before each use.
Body Protection	Chemically resistant protective clothing.	Launder contaminated clothing before reuse.[2]
Respiratory Protection	NIOSH-certified organic vapor (black cartridge) respirator.	Required when engineering controls are insufficient or during emergency situations. [1][2]

Operational and Disposal Plans

Safe Handling Protocol

Dicyclohexylphosphine must be handled under an inert atmosphere (e.g., argon or nitrogen) to prevent contact with air.[2]

- Preparation: Work within a fume hood with proper ventilation.[1] Ensure all necessary PPE is worn correctly. Keep fire-extinguishing media suitable for pyrophorics (e.g., dry chemical powder, sand, dolomite) accessible.[1][2]
- Handling: Use only non-sparking tools and explosion-proof equipment.[3] Avoid all eye and skin contact, and do not breathe vapor or mist.[1] Ground and bond containers and receiving equipment to prevent static discharge.[3]
- Hygiene: Wash hands and other exposed areas thoroughly with mild soap and water after handling and before eating, drinking, or smoking.[1] Do not eat, drink, or smoke in the work area.[1]

Storage Plan

- Store in sealed containers under a dry, inert atmosphere.[1][2]
- Keep in a cool, dry, and well-ventilated place, away from heat, sparks, and open flames.[1][3]
- Store locked up.[1]
- Incompatible Materials: Avoid contact with alkalis, oxidizing agents, metal salts, precious metals, bromine, and chlorine.[1][2] It reacts violently with dimethylsulfoxide.[2]

Waste Disposal Plan

- Classification: **Dicyclohexylphosphine** is a RCRA hazardous waste, classified as ignitable (40 CFR 261.21) and reactive (40 CFR 261.23).[1][2]
- Disposal Method: Do not dispose of waste into sewers.[1] All waste must be incinerated or disposed of in a licensed waste disposal facility in accordance with local, state, and federal regulations.[1][2]

- **Container Disposal:** Empty containers should be handled as hazardous waste and disposed of accordingly.

Emergency Response

First Aid Measures

Immediate action is critical in the event of exposure.

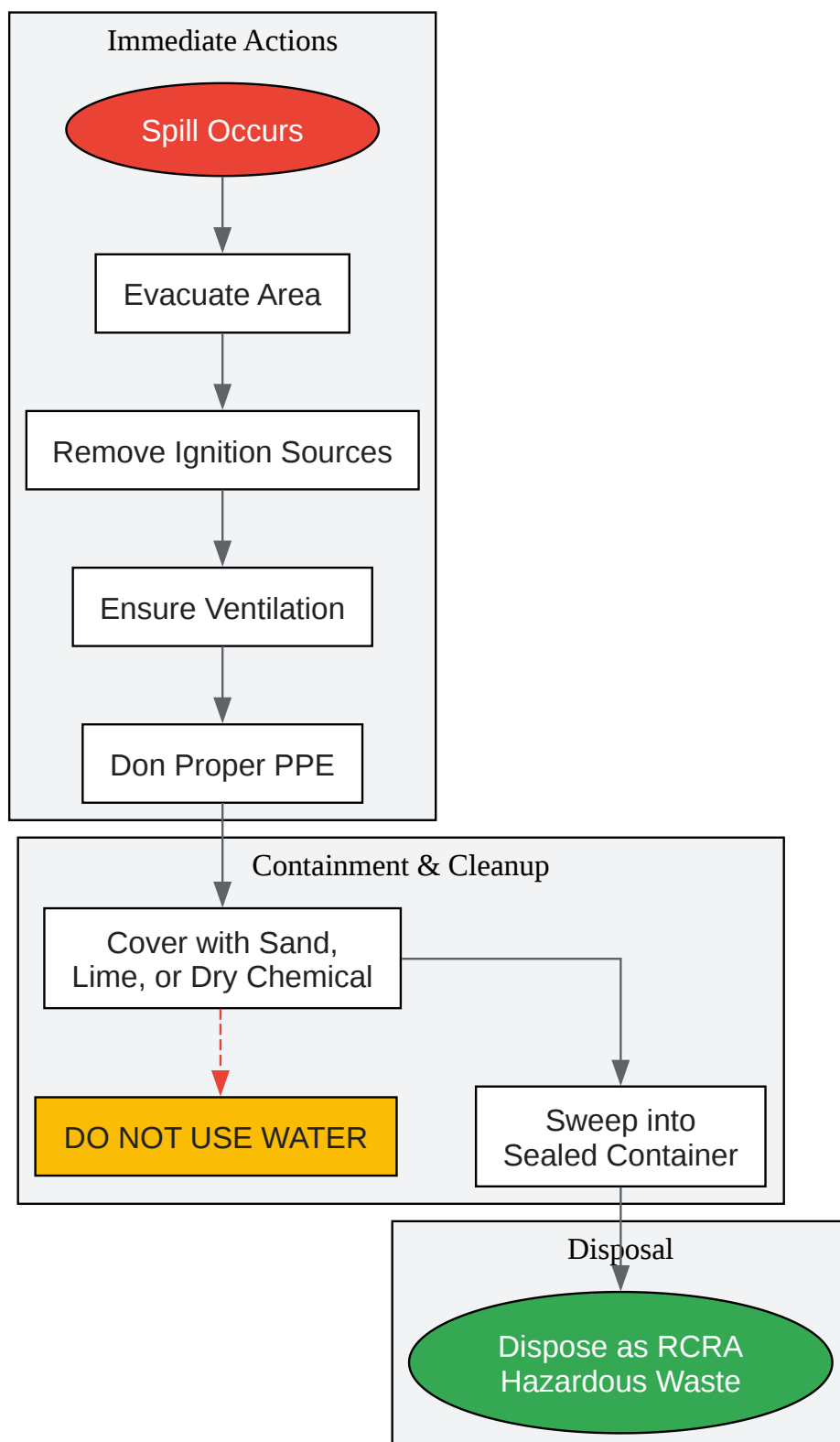
Exposure Route	First Aid Protocol
Ingestion	If swallowed, rinse mouth. Do NOT induce vomiting.[1][3] Immediately call a POISON CENTER or physician.[1]
Skin Contact	Immediately take off all contaminated clothing.[1] Immerse the affected area in cool water or wrap with wet bandages.[1] Rinse skin with water or shower.[1] Seek immediate medical attention.[1]
Inhalation	Remove the person to fresh air and keep them comfortable for breathing.[1][3] If feeling unwell, seek medical advice.
Eye Contact	Rinse cautiously with water for at least 15 minutes.[1][2] Remove contact lenses if present and easy to do. Continue rinsing.[1] Get immediate medical attention.[1][2]

Spill and Fire Response

- **Spill:** Evacuate unnecessary personnel.[1] Remove all sources of ignition.[2] Cover the spill with dry chemical extinguishing powder, lime, sand, or soda ash. Do not use water.[2] Allow the material to decompose or the fire to burn out, then carefully sweep the material into a suitable, sealed container for disposal.[2]
- **Fire:** Use dry chemical powder followed by sand or dolomite to extinguish.[1][2] Do not use straight streams of water.[1] Firefighters should wear full protective equipment, including a

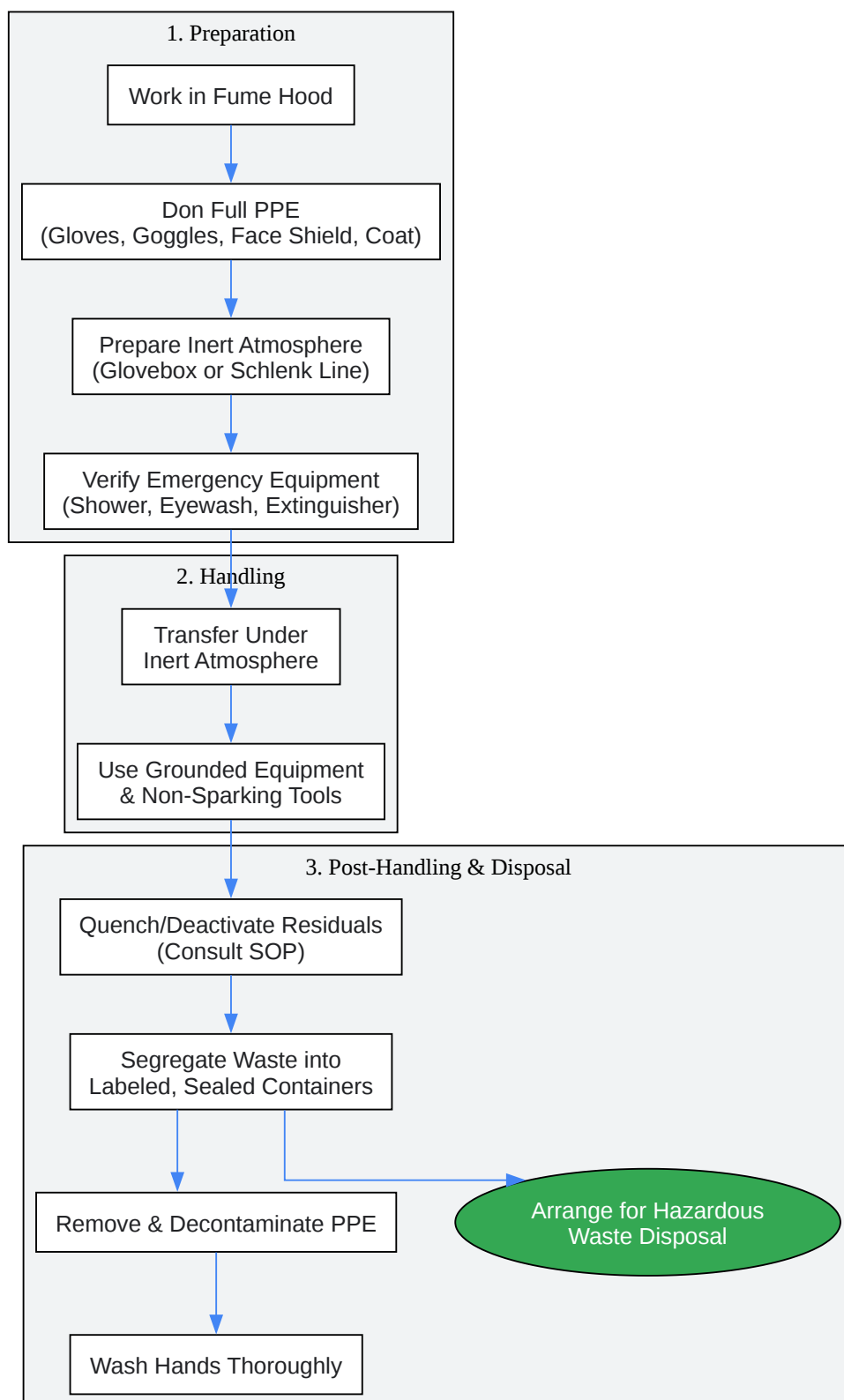
self-contained breathing apparatus (SCBA).[3]

Procedural Diagrams



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Caption: **Dicyclohexylphosphine** Spill Response Workflow.



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